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An In-depth Technical Guide to N-Benzylidenebenzylamine (CAS 780-25-6)

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Compound of Interest		
Compound Name:	N-Benzylidenebenzylamine	
Cat. No.:	B1266425	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **N-Benzylidenebenzylamine** (CAS 780-25-6), a versatile imine compound with significant applications in organic synthesis and analytical chemistry. This document details its chemical and physical properties, provides indepth experimental protocols for its synthesis and primary applications, and explores its potential biological activities based on the broader class of N-benzylidene derivatives. All quantitative data is presented in structured tables for ease of reference, and key processes are visualized using workflow diagrams to facilitate understanding.

Chemical Information

N-Benzylidenebenzylamine is an organic compound featuring an imine functional group formed from the condensation of benzaldehyde and benzylamine. It is also commonly referred to as N-benzyl-1-phenylmethanimine.

Chemical and Physical Properties

N-Benzylidenebenzylamine typically appears as a colorless to light yellow liquid or a yellow to brown solid. It is soluble in organic solvents like ethanol and chloroform but has limited solubility in water. Key quantitative properties are summarized in Table 1.

Table 1: Chemical and Physical Properties of N-Benzylidenebenzylamine



Property	Value	Reference(s)
CAS Number	780-25-6	
Molecular Formula	C14H13N	-
Molecular Weight	195.26 g/mol	-
Density	1.038 g/mL at 25 °C	-
Boiling Point	143-144 °C at 5 mmHg	
Refractive Index	n20/D 1.6004	
Appearance	Colorless to light yellow liquid or yellow to brown solid	
Solubility	Soluble in ethanol and chloroform; limited in water	-

Synthesis of N-Benzylidenebenzylamine

The most common method for synthesizing **N-Benzylidenebenzylamine** is the condensation reaction between benzylamine and benzaldehyde.

Experimental Protocol: Condensation Reaction

This protocol describes a general laboratory-scale synthesis of **N-Benzylidenebenzylamine**.

Materials:

- Benzylamine
- Benzaldehyde
- Magnesium sulfate (MgSO₄) or a suitable dehydrating agent
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Rotary evaporator





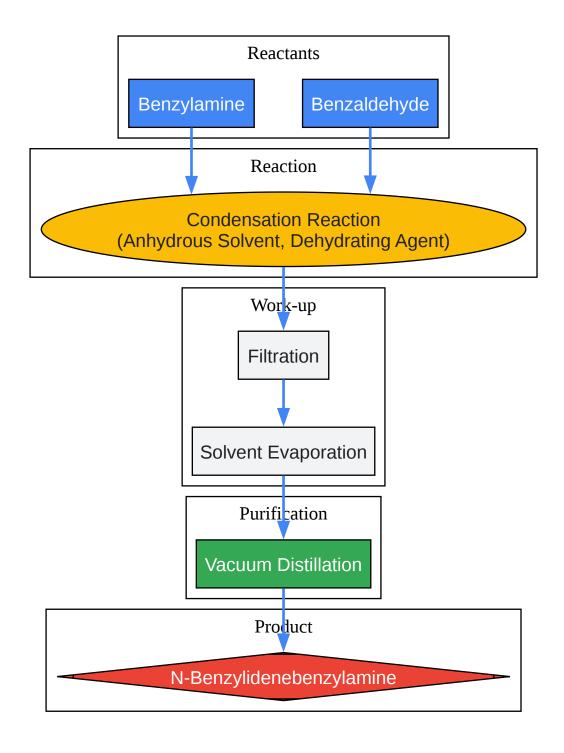


· Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve equimolar amounts of benzylamine and benzaldehyde in an anhydrous solvent.
- Add a dehydrating agent, such as anhydrous magnesium sulfate, to the reaction mixture to remove the water formed during the reaction.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within 24 hours.
- Once the reaction is complete, filter the mixture to remove the dehydrating agent.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude N-Benzylidenebenzylamine.
- The product can be further purified by vacuum distillation.





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Caption: Synthesis workflow for N-Benzylidenebenzylamine.

Applications in Organic Chemistry



The primary application of **N-Benzylidenebenzylamine** in a research setting is as a colorimetric indicator for the titration of organolithium reagents.

Experimental Protocol: Titration of n-Butyllithium

This protocol details the use of **N-Benzylidenebenzylamine** to determine the molarity of an n-butyllithium (n-BuLi) solution. The endpoint is indicated by a distinct color change.

Materials:

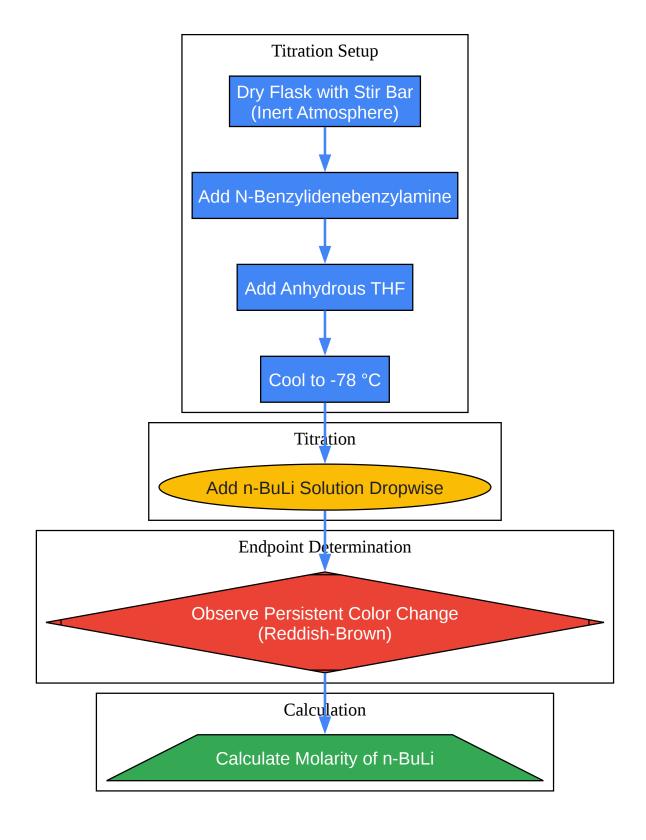
- N-Benzylidenebenzylamine
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium solution (in hexanes) of unknown concentration
- Dry, inert atmosphere (e.g., argon or nitrogen)
- Magnetic stirrer and stir bar
- · Syringes and needles

Procedure:

- Under an inert atmosphere, add a precisely weighed amount of N-Benzylidenebenzylamine to a dry flask equipped with a magnetic stir bar.
- Add anhydrous THF to dissolve the indicator.
- Cool the solution in a dry ice/acetone bath.
- Slowly add the n-butyllithium solution dropwise via a syringe while stirring vigorously.
- The endpoint is reached when a persistent color change (typically to a reddish-brown) is observed.
- · Record the volume of n-BuLi solution added.



The molarity of the n-BuLi solution can be calculated based on the moles of N-Benzylidenebenzylamine used and the volume of titrant added.





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Caption: Workflow for the titration of n-butyllithium.

Potential Biological Activities

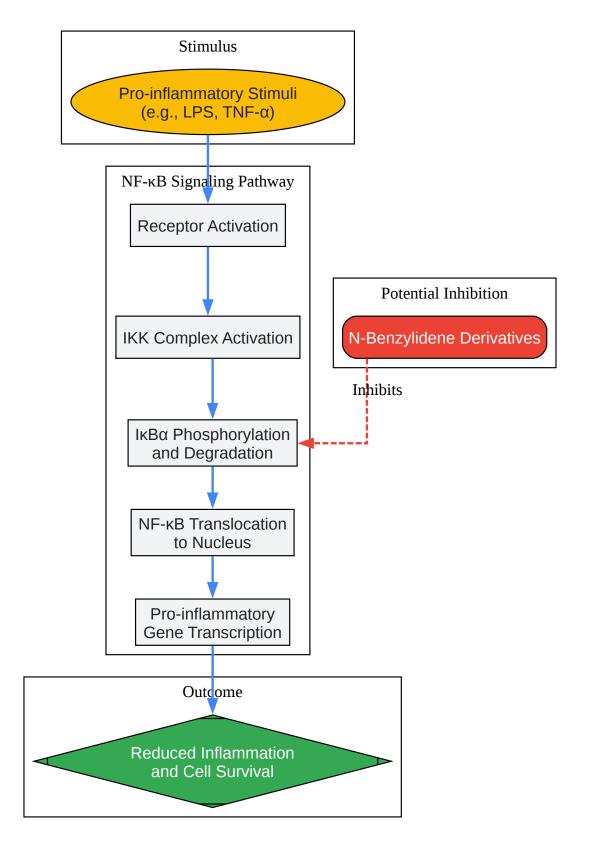
While specific biological activity and signaling pathway data for **N-Benzylidenebenzylamine** are not extensively documented in publicly available literature, the broader class of N-benzylidene derivatives and Schiff bases has been the subject of considerable research in medicinal chemistry. These studies suggest potential therapeutic applications for compounds with this core structure.

Anticancer Potential

Numerous studies on N-benzylidene derivatives have reported significant cytotoxic effects against various cancer cell lines. The proposed mechanisms of action often involve the induction of apoptosis (programmed cell death) and interference with key signaling pathways crucial for cancer cell proliferation and survival.

One such pathway that is often implicated is the NF-kB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF-kB is a protein complex that controls the transcription of DNA, cytokine production, and cell survival. In many cancers, the NF-kB pathway is constitutively active, which promotes the survival and proliferation of tumor cells. It is hypothesized that certain N-benzylidene derivatives may inhibit this pathway, leading to a reduction in cancer cell viability.





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Caption: Potential inhibition of the NF-кВ pathway.



Antimicrobial Activity

Schiff bases, including N-benzylidene derivatives, have been widely investigated for their antimicrobial properties against a variety of bacterial and fungal strains. The imine group (-C=N-) is considered crucial for their biological activity. The mechanism of action is thought to involve the ability of these compounds to chelate metal ions essential for microbial growth or to interfere with the synthesis of the bacterial cell wall or proteins.

Spectroscopic Data

The structure of **N-Benzylidenebenzylamine** can be confirmed by various spectroscopic techniques.

Table 2: Spectroscopic Data for N-Benzylidenebenzylamine

Technique	Key Data	Reference(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 8.36 (s, 1H), 7.82-7.71 (m, 2H), 7.40 (m, 3H), 7.33 (m, 4H), 7.27-7.21 (m, 1H), 4.80 (s, 2H)	
¹³ C NMR (100 MHz, CDCl ₃)	δ 161.9, 139.3, 136.1, 130.7, 128.5, 128.4, 128.2, 127.9, 126.9, 65.0	

Safety and Handling

N-Benzylidenebenzylamine should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It is advisable to work in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

N-Benzylidenebenzylamine is a valuable compound for both synthetic and analytical chemists. Its straightforward synthesis and utility as an indicator in organolithium titrations make it a staple in many research laboratories. While its specific biological activities require



further investigation, the broader class of N-benzylidene derivatives shows significant promise in the development of new therapeutic agents. This guide provides a solid foundation of technical information for researchers and professionals working with this compound.

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